

An In-Depth Technical Guide to O-Cyclohexylhydroxylamine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	O-cyclohexylhydroxylamine
CAS No.:	4759-21-1
Cat. No.:	B1353468

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-cyclohexylhydroxylamine, also known as N-cyclohexylhydroxylamine, is a versatile organic compound with significant applications in synthetic chemistry, particularly in the development of novel therapeutic agents. Its unique structural features, combining a cyclohexyl ring with a hydroxylamine functional group, impart specific reactivity that makes it a valuable building block in the synthesis of complex molecules. This guide provides a comprehensive overview of the physical and chemical properties of **O-cyclohexylhydroxylamine**, detailed synthetic protocols, and an exploration of its applications in research and drug discovery.

Physicochemical Properties

O-cyclohexylhydroxylamine is a white to light yellow crystalline solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ NO	[2][3]
Molecular Weight	115.17 g/mol	[2]
Melting Point	139-140 °C	[3][4]
Appearance	White to light yellow powder/crystal	[1]
CAS Number	2211-64-5	[2]

Further detailed experimental data on properties such as pKa, boiling point, and specific solubility in various organic solvents are not extensively reported in publicly available literature and would require targeted experimental determination.

Synthesis of O-Cyclohexylhydroxylamine

A reliable method for the laboratory synthesis of **O-cyclohexylhydroxylamine** involves the reduction of nitrocyclohexane. A general procedure is outlined below, based on established chemical principles.

Experimental Protocol: Reduction of Nitrocyclohexane

Objective: To synthesize **O-cyclohexylhydroxylamine** via the reduction of nitrocyclohexane.

Materials:

- Nitrocyclohexane
- Zinc dust
- Ammonium chloride
- Ethanol
- Water
- Dichloromethane

- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heat source

Procedure:

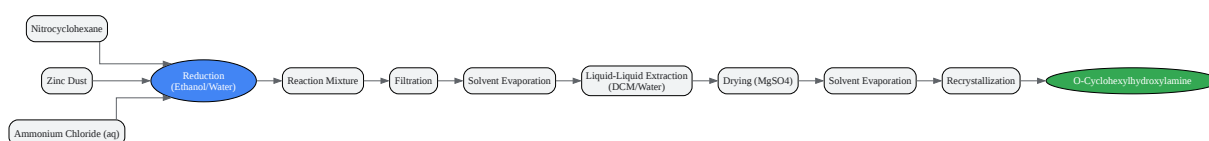
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, a mixture of nitrocyclohexane and ethanol is prepared.
- **Addition of Reducing Agent:** A solution of ammonium chloride in water is added to the flask. Subsequently, zinc dust is added portion-wise to the stirred solution. The addition of zinc is exothermic and should be controlled to maintain a gentle reflux.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting material (nitrocyclohexane) is consumed.
- **Workup:** Upon completion, the reaction mixture is filtered to remove unreacted zinc and other solid byproducts. The filtrate is then concentrated under reduced pressure to remove the ethanol.
- **Extraction:** The resulting aqueous residue is extracted several times with dichloromethane. The combined organic extracts are washed with brine.
- **Drying and Evaporation:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation to yield the crude **O-cyclohexylhydroxylamine**.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water or hexane/ethyl acetate, to afford the pure crystalline product.

Causality Behind Experimental Choices:

- **Zinc and Ammonium Chloride:** This combination is a classic and effective reducing system for nitroarenes and nitroalkanes to the corresponding hydroxylamines. Zinc acts as the

reducing agent, while ammonium chloride provides a proton source in a buffered, mildly acidic environment, which is crucial to prevent over-reduction to the amine.

- **Ethanol/Water Solvent System:** This solvent mixture is used to dissolve both the organic substrate (nitrocyclohexane) and the inorganic salt (ammonium chloride), creating a homogeneous reaction medium.
- **Portion-wise Addition of Zinc:** This is a critical safety and control measure. The reduction of nitro compounds is highly exothermic, and adding the zinc dust in portions allows for better temperature management, preventing a runaway reaction.
- **Recrystallization:** This is a standard purification technique for solid organic compounds, allowing for the removal of impurities and the isolation of a high-purity final product.



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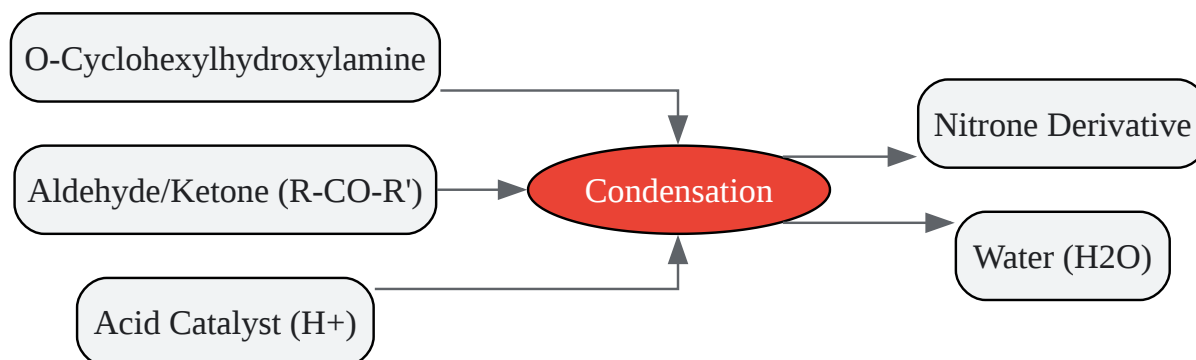
Caption: Synthetic workflow for **O-cyclohexylhydroxylamine**.

Chemical Reactivity

The chemical reactivity of **O-cyclohexylhydroxylamine** is primarily dictated by the nucleophilic nitrogen and oxygen atoms of the hydroxylamine group.

- **Nucleophilicity:** The lone pair of electrons on the nitrogen atom makes it a potent nucleophile. It readily reacts with electrophiles such as aldehydes and ketones to form nitrones, which are valuable intermediates in 1,3-dipolar cycloaddition reactions for the

synthesis of five-membered heterocyclic rings.[5][6] The reaction is typically acid-catalyzed to facilitate the dehydration of the hemiaminal intermediate.[5]



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Caption: Nitrone formation from **O-cyclohexylhydroxylamine**.

- Oxidation: The hydroxylamine functionality can be oxidized to form nitroso or nitro compounds, depending on the oxidizing agent and reaction conditions.
- Acylation and Alkylation: The nitrogen and oxygen atoms can be acylated or alkylated by appropriate reagents, leading to a variety of derivatives with potential applications in medicinal chemistry.

Applications in Research and Drug Development

O-cyclohexylhydroxylamine serves as a key building block in the synthesis of various biologically active molecules. Its ability to form nitrone intermediates is particularly valuable for constructing complex heterocyclic scaffolds found in many drug candidates. For instance, it has been utilized as a reactant in the preparation of cyclin-dependent kinase (CDK) inhibitors, which are a class of compounds investigated for their potential as antitumor agents.[3] Furthermore, it is a precursor for the synthesis of hydroxyurea derivatives that have been explored as antagonists for various biological targets.

Spectroscopic Characterization

Detailed experimental spectra for **O-cyclohexylhydroxylamine** are not widely published. However, based on its structure, the following characteristic spectral features can be

anticipated.

- ^1H NMR: The spectrum would be expected to show a complex multiplet for the cyclohexyl protons. The proton attached to the nitrogen (N-H) and the proton of the hydroxyl group (O-H) would likely appear as broad singlets, and their chemical shifts would be dependent on the solvent and concentration. The proton on the carbon bearing the hydroxylamine group would appear as a multiplet deshielded relative to the other cyclohexyl protons.
- ^{13}C NMR: The spectrum would show distinct signals for the carbon atoms of the cyclohexyl ring. The carbon atom attached to the hydroxylamine group would be the most deshielded among the ring carbons.
- FT-IR: The infrared spectrum would be characterized by N-H and O-H stretching vibrations, typically appearing as broad bands in the region of $3200\text{-}3600\text{ cm}^{-1}$. C-H stretching vibrations of the cyclohexyl ring would be observed around $2850\text{-}2950\text{ cm}^{-1}$.
- Mass Spectrometry: The electron ionization (EI) mass spectrum would likely show a molecular ion peak (M^+) at m/z 115. Common fragmentation pathways for cyclic amines and hydroxylamines would involve the loss of small neutral molecules and cleavage of the cyclohexyl ring.

Safety and Handling

O-cyclohexylhydroxylamine is classified as harmful if swallowed and causes serious eye damage.[2] It is essential to handle this compound with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. Store the compound in a tightly sealed container in a cool, dry place.

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